

Western blot analysis of STAT3 and FAK phosphorylation after Effusanin B treatment

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Compound of Interest

Compound Name: Effusanin B

Cat. No.: B12101538

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Application Note: Effusanin B Inhibits STAT3 and FAK Phosphorylation

Introduction

Signal Transducer and Activator of Transcription 3 (STAT3) and Focal Adhesion Kinase (FAK) are critical proteins in intracellular signaling pathways that regulate cell proliferation, survival, migration, and angiogenesis.[1][2][3][4] Constitutive activation and phosphorylation of STAT3 and FAK are frequently observed in various human cancers and are associated with tumor progression and metastasis.[3] Therefore, targeting the phosphorylation of these proteins is a promising strategy for cancer therapy. **Effusanin B**, a diterpenoid compound, has demonstrated significant anticancer activity by inducing apoptosis and inhibiting cell migration in non-small-cell lung cancer (NSCLC) cells. Mechanistic studies reveal that **Effusanin B** exerts its effects by inhibiting the phosphorylation of both STAT3 and FAK. This document provides a detailed protocol for analyzing the effects of **Effusanin B** on STAT3 and FAK phosphorylation using Western blot analysis.

Mechanism of Action

Effusanin B has been shown to inhibit the proliferation and migration of A549 lung cancer cells by affecting the STAT3 and FAK signaling pathways. The treatment leads to a dose-dependent reduction in the phosphorylation of STAT3 at the tyrosine 705 residue and FAK at the tyrosine

397 residue. This inhibition disrupts downstream signaling, leading to cell cycle arrest, apoptosis, and suppression of cell migration.

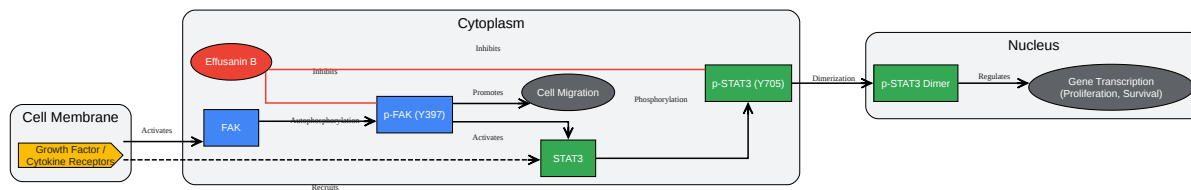
Quantitative Data Summary

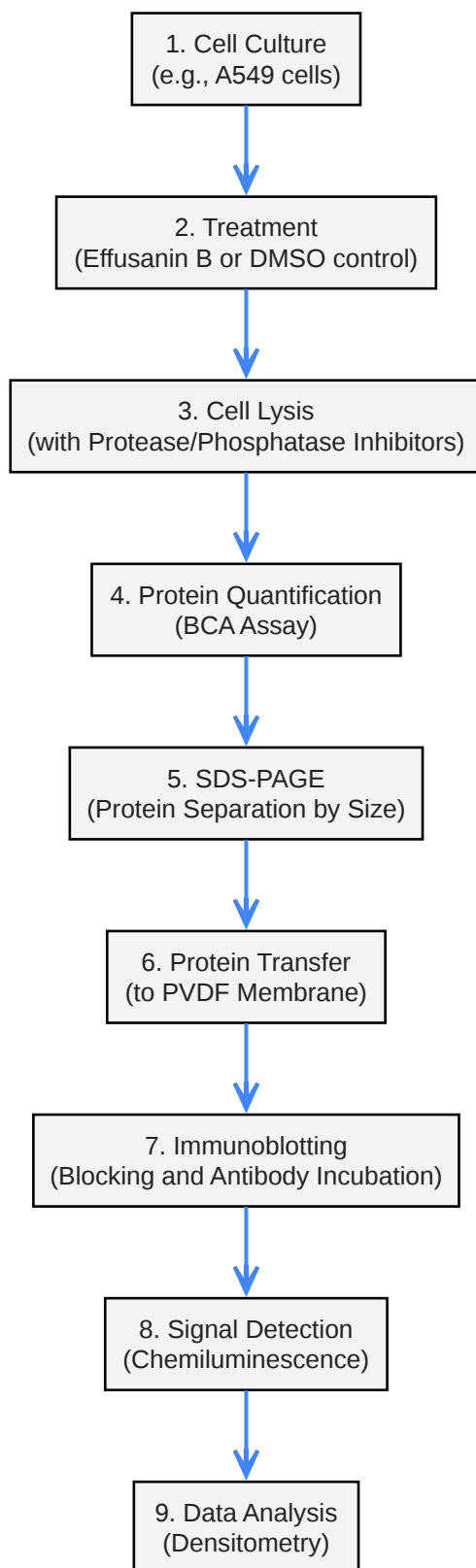
The following table summarizes the observed effects of **Effusanin B** on the phosphorylation of STAT3 and FAK in A549 cells as determined by Western blot analysis. The data indicates a dose-dependent inhibition of phosphorylation for both proteins.

Treatment Group	Concentration (μM)	Relative p-STAT3 (Tyr705) Level	Relative p-FAK (Y397) Level
Control (DMSO)	0	100%	100%
Effusanin B	Low	Decreased	Decreased
Effusanin B	Medium	Significantly Decreased	Significantly Decreased
Effusanin B	High	Strongly Decreased	Strongly Decreased

Note: This table represents a qualitative summary of dose-dependent effects described in research articles. Actual quantification would require densitometric analysis of Western blot bands.

Visualized Signaling Pathway and Workflow





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